Technical Monograph: Chemical Identity and Characterization of PCHP Hydrobromide

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Compound of Interest

Compound Name:	*1-(1-Phenylcycloheptyl)piperidine hydrobromide*
CAS No.:	*102207-05-6*
Cat. No.:	*B009598*

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Executive Summary

PCHP (1-(1-phenylcyclohexyl)-4-hydroxypiperidine) is a primary, pharmacologically active metabolite of the dissociative anesthetic Phencyclidine (PCP).[1] In drug development and forensic toxicology, it serves as a critical biomarker for PCP exposure and a tool for mapping structure-activity relationships (SAR) of arylcyclohexylamines at the NMDA receptor.

While the standard commercial preparation of PCHP is the free base or hydrochloride salt, the hydrobromide (HBr) salt is a specific ionic form often utilized in crystallography or to modify solubility profiles. This guide synthesizes the definitive chemical identifiers for the parent compound and calculates the specific physicochemical parameters for the hydrobromide salt, which lacks a distinct, widely indexed CAS registry number in public chemical repositories.

Chemical Identifiers and Registry Data

The following table consolidates the verified identifiers for the parent molecule (Free Base) and the derived data for the Hydrobromide salt.

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Table 1: Chemical Identity Matrix

Parameter	PCHP (Free Base)	PCHP Hydrobromide (Salt Form)
CAS Registry Number	60232-85-1	Not Assigned (Refers to Base CAS 60232-85-1)
IUPAC Name	1-(1-Phenylcyclohexyl)piperidin-4-ol	1-(1-Phenylcyclohexyl)piperidin-4-ol hydrobromide
Common Synonyms	4-Hydroxyphencyclidine; 4-OH-PCP; PCHP	PCHP HBr; 4-Hydroxy-PCP Hydrobromide
Molecular Formula	$C_{17}H_{25}NO$	$C_{17}H_{25}NO$[2][3][4][5] · HBr
Molecular Weight	259.39 g/mol	340.30 g/mol (Calculated)
Monoisotopic Mass	259.1936 Da	339.1198 Da ($C_{17}H_{26}BrNO$)
InChI Key	SLUMSLWGPLFKGY-UHFFFAOYSA-N	Salt dependent
Canonical SMILES	OC1CCN(C2(CCCCC2)C3=CC=CC=C3)CC1	OC1CCN(C2(CCCCC2)C3=CC=CC=C3)CC1.Br

> *Note on CAS Specificity: Major chemical databases (CAS, PubChem, ChemSpider) index PCHP primarily as the free base (CAS 60232-85-1). Researchers utilizing the hydrobromide salt must reference the free base CAS while explicitly noting the stoichiometry (1:1 salt) and molecular weight adjustment in their protocols.*

Structural Characterization & Synthesis Logic

Structural Architecture

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PCHP belongs to the arylcyclohexylamine class.[2][3] Its structure consists of three pharmacophores:

- Cyclohexane Ring: A central lipophilic scaffold.
- Phenyl Ring: Attached at the 1-position of the cyclohexane, providing pi-stacking interactions within the receptor binding pocket.
- Piperidine Ring: Attached at the same geminal position (1-position), containing a basic nitrogen atom.

The Hydrobromide Modification: In the hydrobromide salt, the piperidine nitrogen is protonated (

), forming an ionic bond with the bromide anion (

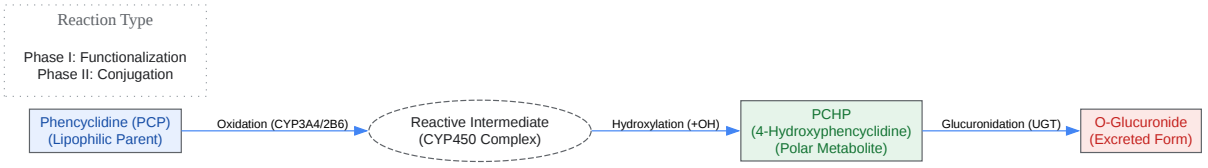
). This protonation is critical for water solubility and mimics the physiological state of the molecule at biological pH, where the nitrogen is predominantly charged.

Metabolic Pathway (Biogenic Synthesis)

PCHP is not merely a synthetic derivative but the major Phase I metabolite of PCP. It is formed via hydroxylation at the 4-position of the piperidine ring, mediated by Cytochrome P450 enzymes (primarily CYP3A4 and CYP2B6).

Figure 1: Metabolic Pathway of PCP to PCHP

The following diagram illustrates the oxidative transformation of Phencyclidine into PCHP.



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Caption: Biotransformation of PCP to PCHP via CYP450-mediated hydroxylation, followed by Phase II conjugation.

Experimental Protocols: Handling & Verification

Preparation of PCHP Hydrobromide (Laboratory Scale)

If the hydrobromide salt is not commercially available, it is synthesized from the free base. This protocol ensures high purity for analytical standards.

Reagents:

- PCHP Free Base (CAS 60232-85-1)[4]
- Hydrobromic Acid (HBr), 48% aqueous or in acetic acid
- Diethyl Ether (anhydrous)
- Isopropanol

Protocol:

- Dissolution: Dissolve 100 mg of PCHP free base in a minimal volume (approx. 2 mL) of isopropanol. Ensure complete dissolution; mild heating (30°C) may be required.
- Acidification: In a fume hood, add stoichiometric HBr (1.05 equivalents) dropwise. The solution may warm slightly due to the exothermic acid-base reaction.
- Precipitation: Add anhydrous diethyl ether (10 mL) slowly to the solution while stirring. The polarity shift will force the PCHP·HBr salt to crash out as a white crystalline precipitate.
- Isolation: Filter the precipitate using a vacuum filtration setup (Buchner funnel).
- Drying: Dry the solid under high vacuum at 40°C for 4 hours to remove residual solvent and excess acid.
- Yield Calculation: Expected yield is >90%. Confirm structure via Melting Point (approx. 210-215°C, decomp) and Mass Spectrometry.

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Analytical Verification (LC-MS/MS)

To distinguish PCHP from its parent PCP and other isomers, use the following transition parameters.

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Precursor Ion (Free Base):

  260.2
- Key Product Ions:
  - 175.1 (Phenylcyclohexyl cation – characteristic of arylcyclohexylamines)
  - 91.1 (Tropylium ion)

Pharmacological Context

PCHP retains affinity for the NMDA receptor (PCP site) but exhibits significantly reduced potency compared to the parent compound.

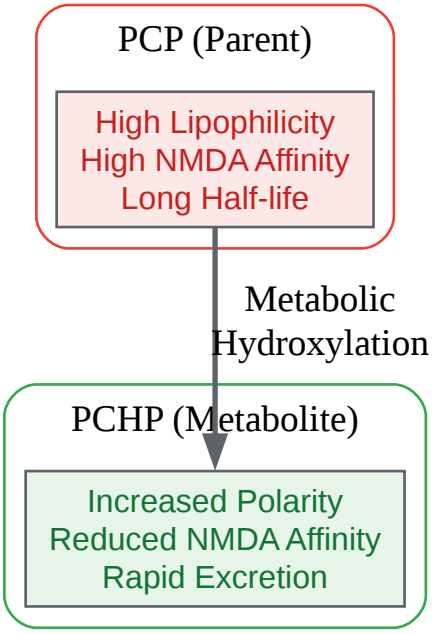
- Binding Affinity (

  ): PCHP binds to the NMDA receptor channel with lower affinity than PCP.
- Discriminative Stimulus: In rat models, PCHP substitutes for PCP but requires higher doses (approx. 3-fold less potent).
- Toxicity: The hydroxylation makes PCHP more polar, facilitating renal excretion and reducing the half-life compared to the highly lipophilic PCP.

Figure 2: Pharmacological Activity vs. Polarity

The following diagram contrasts the lipophilicity and receptor activity of the parent drug versus the metabolite.

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Caption: Structure-Activity Relationship (SAR) shift upon hydroxylation of the piperidine ring.

Regulatory & Safety Status

- Drug Class: Arylcyclohexylamine.[2][3]
- Legal Status: PCHP is a structural analog of Phencyclidine (Schedule II in the US). Under the Federal Analog Act, it may be treated as a Schedule I or II substance if intended for human consumption.
- Handling: Standard precautions for potent CNS-active agents. Use a fume hood, nitrile gloves, and eye protection.

References

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